

Topic: Preparation of Stock Solutions of N-methyl-5-hydroxytryptamine oxalate

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Compound of Interest

Compound Name: 3-(2-Methylaminoethyl)indol-5-ol
oxalate

CAS No.: 15558-50-6

Cat. No.: B094664

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Abstract

N-methyl-5-hydroxytryptamine (N-methylserotonin), a tryptamine alkaloid and a metabolite of serotonin, is a compound of significant interest in neuropharmacology and forensic analysis.[1] [2] As a high-affinity agonist for serotonin receptors, particularly the 5-HT₇ subtype, its utility in research is widespread.[2] The accurate and reproducible preparation of stock solutions is the foundational step for any downstream application, from in vitro binding assays to cell-based functional screens. This document provides a detailed, field-proven guide for researchers, scientists, and drug development professionals on the preparation, handling, and storage of N-methyl-5-hydroxytryptamine oxalate stock solutions. We emphasize the causality behind procedural choices to ensure scientific integrity and experimental success.

Compound Profile and Physicochemical Properties

A thorough understanding of the compound's properties is critical for informed decision-making during solution preparation. N-methyl-5-hydroxytryptamine is commonly supplied as an oxalate salt to improve its stability and handling as a crystalline solid.[1]

Table 1: Chemical and Physical Properties of N-methyl-5-hydroxytryptamine oxalate

Property	Value	Source(s)
Synonyms	N-methyl-5-HT, N-Methylserotonin, 5-hydroxy-N-methyl Tryptamine	[1] [3]
CAS Number	1975-81-1	[1] [4]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O • C ₂ H ₂ O ₄	[1] [4]
Molecular Weight	280.28 g/mol (or 280.3)	[1] [4]
Appearance	Crystalline Solid	[1]
Purity	Typically ≥95% (Purity can vary by supplier)	[1]
Melting Point	161-162 °C (with decomposition)	
Long-term Storage	-20°C	[1]
Stability	≥ 3 years when stored properly at -20°C	[1]

A key determinant in stock solution preparation is the compound's solubility. The choice of solvent directly impacts the maximum achievable concentration and its compatibility with the intended experimental system.

Table 2: Solubility Data

Solvent	Solubility	Source(s)
DMSO	~3 mg/mL	[1]
DMF	~3 mg/mL	[1]
PBS (pH 7.2)	~2.5 mg/mL	[1]

Critical Safety and Handling Mandates

N-methyl-5-hydroxytryptamine oxalate is classified as a hazardous substance.^[3] Adherence to strict safety protocols is non-negotiable.

Hazard Profile:

- Acute Toxicity (Oral, Dermal): Harmful if swallowed or in contact with skin.^[3]
- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[3]

Required Personal Protective Equipment (PPE) and Handling:

- Ventilation: Always handle the solid compound and concentrated solutions within a certified chemical fume hood or a ventilated enclosure to avoid inhalation of airborne particles.^[5]
- Eye Protection: Wear ANSI-rated safety glasses or chemical splash goggles.^{[3][4]}
- Hand Protection: Wear nitrile or other chemically resistant gloves. Wash hands thoroughly after handling.^{[3][4]}
- Respiratory Protection: For weighing the dry powder, a NIOSH-approved N95 dust mask is recommended.^[4]
- Lab Coat: A standard lab coat must be worn to protect from skin contact.

Core Principles and Solvent Selection Workflow

The preparation of a stock solution is more than just dissolving a powder; it is the critical calibration step for all subsequent experiments. The primary objective is to create a homogenous, stable solution at a precisely known concentration.

The choice of solvent is the most critical decision point and is dictated entirely by the downstream application.

- Organic Solvents (e.g., DMSO): Offer higher solubility, allowing for highly concentrated stocks (e.g., 10 mM). This is advantageous for minimizing the volume of solvent added to an

experimental system, thereby reducing potential solvent-induced artifacts. However, DMSO can be cytotoxic at higher concentrations in cell-based assays.

- Aqueous Buffers (e.g., PBS): Are ideal for direct application in many biological and cellular assays where organic solvents are undesirable. The trade-off is a lower maximum concentration, as seen with the ~2.5 mg/mL solubility in PBS.^[1]

The following workflow provides a logical pathway for solvent selection.

Caption: Solvent selection decision workflow.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol is ideal for creating a high-concentration master stock for long-term storage and serial dilution.

A. Materials and Equipment

- N-methyl-5-hydroxytryptamine oxalate (CAS 1975-81-1)
- Anhydrous, cell-culture grade Dimethyl Sulfoxide (DMSO)
- Analytical balance (4-decimal place readability)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Chemical fume hood
- Appropriate PPE (gloves, safety glasses, lab coat, N95 mask)

B. Validating Calculations The key to accuracy is a precise calculation.

- Molecular Weight (MW): 280.28 g/mol

- Target Concentration: 10 mM (which is 10 mmol/L or 0.01 mol/L)
- Target Volume: 1 mL (0.001 L)

$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 280.28 \text{ g/mol} = 0.0028028 \text{ g} = 2.80 \text{ mg}$

C. Step-by-Step Procedure

- Preparation: Place the sealed vial of N-methyl-5-hydroxytryptamine oxalate and the DMSO at room temperature for 15-20 minutes to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh out 2.80 mg of the compound into a tared microcentrifuge tube or vial. Expert Tip: Tapping the spatula gently allows for fine control. Aim for a weight as close to the target as possible and record the actual weight for precise concentration calculation.
- Solvent Addition: Using a calibrated micropipette, add 1.0 mL of high-purity DMSO to the vial containing the powder.
- Dissolution: Cap the vial securely and vortex for 1-2 minutes. The compound has a solubility of approximately 3 mg/mL in DMSO, so it should dissolve completely.^[1]
- Visual Confirmation: Hold the vial up to a light source to ensure there are no visible particulates. The solution should be clear and homogenous. If particulates remain, brief sonication or gentle warming (to 37°C) can be applied, but avoid overheating.
- Labeling & Aliquoting: Proceed immediately to Section 6 for storage instructions.

Protocol 2: Preparation of a 2.5 mg/mL Aqueous Stock Solution (PBS, pH 7.2)

This protocol is designed for applications requiring a biocompatible solvent system. Note the concentration is limited by the compound's aqueous solubility.

A. Materials and Equipment

- N-methyl-5-hydroxytryptamine oxalate (CAS 1975-81-1)
- Phosphate-Buffered Saline (PBS), pH 7.2, sterile-filtered
- Analytical balance
- Conical tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Optional: 0.22 µm syringe filter for sterilization

B. Calculations

- Target Concentration: 2.5 mg/mL (This is at the upper limit of its reported solubility)[1]
- Target Volume: 2 mL

Mass (mg) = Concentration (mg/mL) x Volume (mL) Mass (mg) = 2.5 mg/mL x 2 mL = 5.0 mg

C. Step-by-Step Procedure

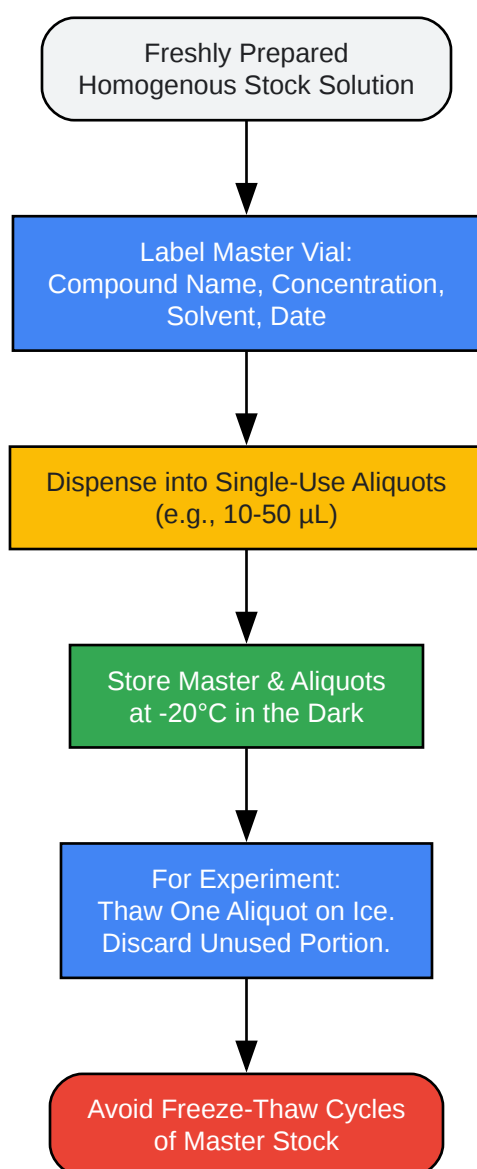
- Preparation: Allow the compound vial to equilibrate to room temperature.
- Weighing: In a fume hood, weigh 5.0 mg of the compound into a suitable tube.
- Solvent Addition: Add 2.0 mL of sterile PBS (pH 7.2) to the tube.
- Dissolution: Cap securely and vortex vigorously for 3-5 minutes. Aqueous dissolution may be slower than in DMSO. Gentle warming to 37°C can aid this process.
- Visual Confirmation: Ensure the solution is completely clear and free of suspended particles.
- Sterilization (Optional): If for use in sterile cell culture, draw the solution into a syringe and pass it through a 0.22 µm PVDF or PES syringe filter into a sterile tube. This removes potential microbial contaminants without degrading the compound.

- Labeling & Aliquoting: Proceed to Section 6.

Quality Control, Storage, and Stability

Proper storage is paramount to preserving the compound's integrity and ensuring experimental reproducibility. The manufacturer data indicates a stability of at least 3 years when stored at -20°C.[1]

Aliquotting and Storage Workflow:



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Caption: Recommended workflow for stock solution storage.

Best Practices:

- Aliquotting: Dispense the master stock into small, single-use volumes in low-retention microcentrifuge tubes. This is the most effective strategy to prevent degradation from repeated freeze-thaw cycles and to minimize the risk of contamination.
- Storage: Store all aliquots and the master stock at -20°C in a light-protected container (e.g., a freezer box).[\[1\]](#)
- Usage: When needed, retrieve a single aliquot and thaw it on ice or at room temperature. Once thawed, use what is needed and discard the remainder. Never refreeze a working aliquot.

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Compound fails to dissolve completely.	1. Concentration exceeds solubility limit. 2. Insufficient mixing. 3. Incorrect solvent used.	1. Recalculate based on solubility data (Table 2). Add more solvent to reach a soluble concentration. 2. Vortex for a longer duration; brief sonication or gentle warming (37°C) may be applied. 3. Verify the solvent used matches the protocol.
Solution appears cloudy or has precipitates after thawing.	1. Compound has precipitated out of solution due to poor stability at that concentration/solvent. 2. Freeze-thaw cycles have caused degradation or precipitation.	1. Warm the solution gently (37°C) and vortex to attempt redissolving. If it persists, the stock may be unusable. 2. Discard the aliquot. Always use fresh, single-use aliquots.
Variability in experimental results.	1. Inaccurate initial weighing. 2. Degradation of the stock solution due to improper storage.	1. Always use a calibrated analytical balance and record the exact weight to calculate the true concentration. 2. Prepare a fresh stock solution following the protocols and storage guidelines precisely.

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